

Formation of Polonium-218 from Radon-222 Decay: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

The radioactive decay of Radon-222 (²²²Rn) to **Polonium-218** (²¹⁸Po) is a critical step in the Uranium-238 (²³⁸U) decay series, a ubiquitous natural process with significant implications for health physics, environmental science, and potentially, targeted radionuclide therapy. Understanding the fundamental principles of this alpha decay, the properties of the involved isotopes, and the methodologies for their detection and quantification is paramount for professionals in research and drug development. This technical guide provides an in-depth overview of the formation of ²¹⁸Po from ²²²Rn decay, presenting key quantitative data, detailed experimental protocols, and visual representations of the decay pathway.

The Alpha Decay of Radon-222

Radon-222, a noble gas, is the most stable isotope of radon with a half-life of 3.8215 days.[1] It is an intermediate product in the decay chain of primordial Uranium-238 and is the direct decay product of Radium-226.[1] The transformation of Radon-222 into **Polonium-218** occurs through alpha decay, a process in which the nucleus of the parent atom emits an alpha particle, which is a helium nucleus (⁴He) consisting of two protons and two neutrons.[2] This emission results in a decrease of 4 in the mass number and 2 in the atomic number of the parent nucleus.

The balanced nuclear equation for the alpha decay of Radon-222 is as follows:



$$^{222}86Rn \rightarrow ^{218}84P0 + ^{4}2He[3][4]$$

This decay releases a significant amount of energy, primarily in the form of the kinetic energy of the emitted alpha particle and the recoiling **Polonium-218** nucleus.[5][6]

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the decay of Radon-222 and the properties of the resulting **Polonium-218**.

Table 1: Properties of Radon-222 and Polonium-218

Property	Radon-222 (²²² Rn)	Polonium-218 (²¹⁸ Po)
Atomic Number (Z)	86	84
Mass Number (A)	222	218
Neutron Number (N)	136	134
Isotopic Mass (Da)	222.017576	218.0089712
Half-life (t1/2)	3.8215 days	3.097 minutes
Decay Mode	Alpha Decay	Alpha Decay (99.98%), Betaminus Decay (0.02%)
Decay Energy (MeV)	5.590	6.115 (α), 0.265 (β ⁻)
Spin	0	0
Natural Abundance	Trace	Trace
Parent Isotope(s)	²²⁶ Ra (α)	²²² Rn (α)
Decay Product(s)	²¹⁸ P0	²¹⁴ Pb (α), ²¹⁸ At (β ⁻)

Sources:[1][7]

Table 2: Decay Characteristics of Radon-222 to Polonium-218



Parameter	Value
Decay Type	Alpha Decay
Parent Nuclide	Radon-222 (²²² Rn)
Daughter Nuclide	Polonium-218 (²¹⁸ Po)
Emitted Particle	Alpha Particle (⁴He)
Decay Energy (Q-value)	5.590 MeV[1]
Alpha Particle Kinetic Energy	~5.49 MeV
²¹⁸ Po Recoil Energy	~0.10 MeV
Branching Ratio	~100%

Note: The decay energy is shared between the alpha particle and the recoiling daughter nucleus. Due to the conservation of momentum, the lighter alpha particle carries the vast majority of the kinetic energy.[6]

Radon-222 Decay Pathway

The decay of Radon-222 is a single step in the much longer Uranium-238 decay series, which ultimately results in the stable isotope Lead-206. The following diagram illustrates the initial segment of this series, focusing on the formation of **Polonium-218**.



Click to download full resolution via product page

Caption: The initial steps of the Uranium-238 decay series leading to the formation of **Polonium-218**.

Experimental Protocols for Measurement



The detection and quantification of Radon-222 and its progeny, including **Polonium-218**, are crucial for radiation protection and various research applications. Several established experimental methods are employed, each with its own advantages and limitations.

Alpha Spectrometry

Alpha spectrometry is a high-resolution technique used for the identification and quantification of alpha-emitting radionuclides.

Methodology:

- Sample Collection: Air is drawn through a filter (e.g., a membrane or glass fiber filter) at a known flow rate for a specific duration to collect airborne radon progeny, which are typically attached to aerosol particles.
- Detector Setup: A semiconductor detector, such as a passivated implanted planar silicon (PIPS) detector, is placed in a vacuum chamber. The filter sample is positioned at a fixed distance from the detector.
- Alpha Particle Detection: The chamber is evacuated to minimize energy loss of the alpha particles in the air. As the collected radon progeny decay, they emit alpha particles with characteristic energies. The detector converts the energy of each alpha particle into an electrical pulse.
- Data Acquisition: A multichannel analyzer (MCA) sorts the pulses by their amplitude, generating an energy spectrum.
- Spectral Analysis: The resulting spectrum will show distinct peaks corresponding to the alpha energies of ²¹⁸Po (6.00 MeV) and ²¹⁴Po (7.69 MeV), another short-lived radon daughter.
- Quantification: The activity of each radionuclide is determined by the net counts in its
 corresponding peak, corrected for the detector efficiency, sampling time, and decay during
 and after sampling.

Scintillation Counting (Lucas Cell)

Scintillation counting, particularly using a Lucas cell, is a widely used and sensitive method for measuring Radon-222 concentration.



Methodology:

- Cell Preparation: A Lucas cell, a chamber internally coated with a scintillator material (typically silver-activated zinc sulfide, ZnS(Ag)), is evacuated.
- Sample Introduction: A known volume of air is drawn into the evacuated cell through a filter to remove any existing radon progeny.
- Equilibrium Ingrowth: The cell is sealed and stored for at least 3-4 hours to allow the short-lived radon progeny, including **Polonium-218**, to reach secular equilibrium with the Radon-222.
- Photon Detection: As Radon-222 and its progeny decay, the emitted alpha particles strike the ZnS(Ag) coating, causing scintillations (flashes of light). A photomultiplier tube (PMT) coupled to the cell detects these light flashes and converts them into electrical pulses.
- Counting: A scalar or counter records the number of pulses over a set period.
- Concentration Calculation: The Radon-222 concentration is calculated from the count rate, the cell's calibration factor (determined using a standard radon source), the volume of the cell, and corrections for background radiation and decay.[8][9]

Solid-State Nuclear Track Detectors (SSNTDs)

SSNTDs, such as CR-39 plastic, provide a time-integrated measurement of radon concentration, making them suitable for long-term environmental and personal dosimetry.

Methodology:

- Detector Deployment: A small piece of CR-39 plastic is placed inside a diffusion chamber, which allows radon gas to enter but filters out radon progeny and dust particles. The detector is then deployed in the area of interest for an extended period (weeks to months).
- Track Formation: As radon atoms diffuse into the chamber and decay, the emitted alpha particles from both Radon-222 and its progeny (including Polonium-218) strike the CR-39 detector, creating sub-microscopic damage tracks.

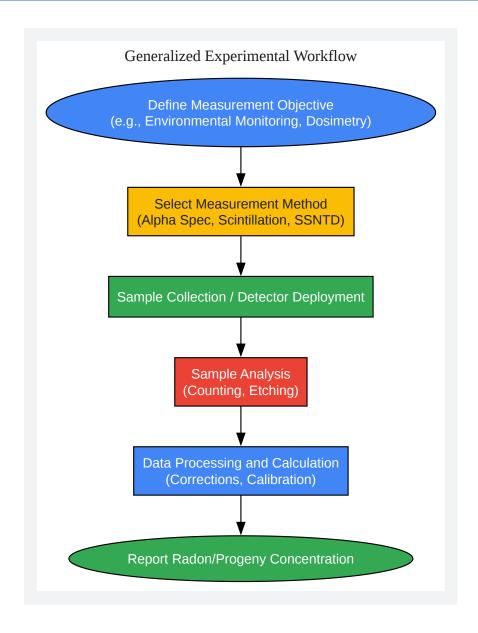


- Etching: After exposure, the detector is chemically etched in a controlled solution (e.g., 6.25 N NaOH at 60°C for several hours).[10] The etching process preferentially enlarges the damage tracks, making them visible under a microscope.
- Track Counting: The number of tracks per unit area (track density) is counted manually using a microscope or automatically with an image analysis system.
- Concentration Determination: The average Radon-222 concentration is calculated by
 dividing the net track density (after subtracting background tracks) by a calibration factor.
 This factor is specific to the detector and etching conditions and is determined by exposing
 detectors to a known radon concentration in a calibration facility.[11]

Logical Workflow for Radon-222 and Progeny Measurement

The following diagram illustrates a generalized workflow for the experimental determination of Radon-222 and its progeny concentrations.





Click to download full resolution via product page

Caption: A generalized workflow for measuring Radon-222 and its progeny.

Conclusion

The alpha decay of Radon-222 to **Polonium-218** is a fundamental nuclear process with farreaching implications. For researchers, scientists, and drug development professionals, a thorough understanding of the quantitative aspects of this decay and the methodologies for its measurement is essential. The data and protocols presented in this guide provide a solid foundation for further investigation and application in various scientific and technological fields. The choice of an appropriate measurement technique will depend on the specific research



question, required sensitivity, and desired time resolution. Adherence to standardized protocols and proper calibration are critical for obtaining accurate and reliable data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Uranium-238 Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. ck12.org [ck12.org]
- 4. brainly.com [brainly.com]
- 5. youtube.com [youtube.com]
- 6. xmphysics.com [xmphysics.com]
- 7. answersresearchjournal.org [answersresearchjournal.org]
- 8. Indoor radon measurement with The Lucas cell technique PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 11. RADON DOSIMETRY USING CR_39 AS A TRACK DETECTOR | Al-Nahrain Journal of Science [anjs.edu.iq]
- To cite this document: BenchChem. [Formation of Polonium-218 from Radon-222 Decay: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1236091#formation-of-polonium-218-from-radon-222-decay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com